

# Thermophysical properties of n-propylcyclohexane

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## Compound of Interest

Compound Name: *Propylcyclohexane*

Cat. No.: *B167486*

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An In-depth Technical Guide on the Thermophysical Properties of n-**Propylcyclohexane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermophysical properties of n-**propylcyclohexane**. The information is compiled from peer-reviewed scientific literature and established chemical databases, with a focus on providing quantitative data, detailed experimental methodologies, and visual representations of experimental workflows.

## General and Physical Properties

n-**Propylcyclohexane** is a cycloalkane with the chemical formula  $C_9H_{18}$ . It is a colorless liquid at standard conditions and finds application as a component in surrogate biokerosene models and in kinetic studies of fuel oxidation.<sup>[1][2]</sup>

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>18</sub>	[3]
Molecular Weight	126.24 g/mol	[1][2][4]
CAS Number	1678-92-8	[1][2][3]
Appearance	Clear, colorless liquid	[2][5]
Boiling Point	155 °C (428.15 K)	[1][2][5]
Melting Point	-95 °C (178.15 K)	[2][5]
Flash Point	35 °C (95 °F) - closed cup	[1]
Autoignition Temperature	248 °C (478 °F)	[1]
Refractive Index (n <sub>20/D</sub> )	1.436	[1][5]

## Density

The density of liquid n-**propylcyclohexane** has been reported at standard conditions. While extensive temperature-dependent data is not readily available in tabulated form, it can be determined experimentally.

Temperature (°C)	Density (g/mL)	Source
25	0.793	[1][2][5]

## Experimental Protocol: Density Measurement

The density of a liquid like n-**propylcyclohexane** can be accurately measured using a variety of techniques, including:

- **Pycnometry:** A pycnometer, a flask with a specific, accurately known volume, is weighed empty, then filled with the liquid, and weighed again. The density is calculated from the mass of the liquid and the volume of the pycnometer. The temperature of the liquid must be precisely controlled.

- **Vibrating Tube Densimeter:** This instrument measures the oscillation frequency of a U-shaped tube filled with the liquid. The frequency of oscillation is dependent on the mass of the liquid in the tube, and thus its density. This method is fast, requires a small sample volume, and allows for precise temperature control, making it suitable for generating temperature-dependent density data.

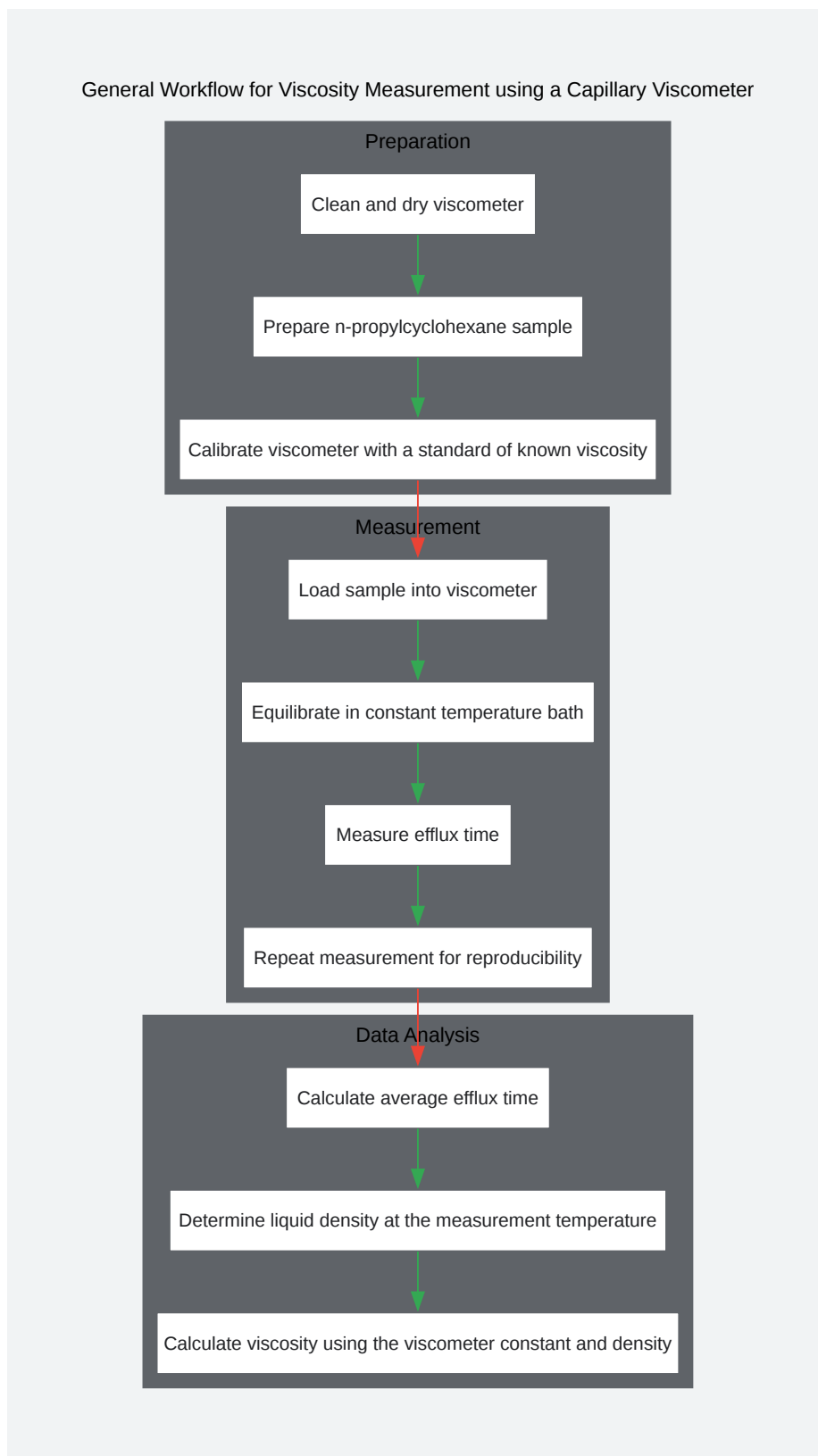
## Viscosity

The viscosity of a fluid is a measure of its resistance to flow. While specific temperature-dependent viscosity data for n-**propylcyclohexane** is not extensively tabulated in the literature, it can be determined using standard viscometry methods.

## Experimental Protocol: Viscosity Measurement

Common methods for determining the dynamic viscosity of liquids include:

- **Capillary Viscometer** (e.g., Ostwald or Ubbelohde): This method involves measuring the time it takes for a fixed volume of liquid to flow through a narrow capillary tube under the influence of gravity. The viscosity is then calculated using the flow time, the dimensions of the viscometer, and the density of the liquid. The temperature is controlled by immersing the viscometer in a constant-temperature bath.
- **Rotational Viscometer:** This instrument measures the torque required to rotate a spindle immersed in the liquid at a constant angular velocity. The viscosity is proportional to the measured torque. This method is versatile and can be used for a wide range of viscosities.
- **Falling Ball Viscometer:** This method determines the viscosity by measuring the time it takes for a sphere of known size and density to fall through the liquid under the influence of gravity. The viscosity is calculated using Stokes' law.



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Caption: Workflow for viscosity measurement.

## Thermal Conductivity

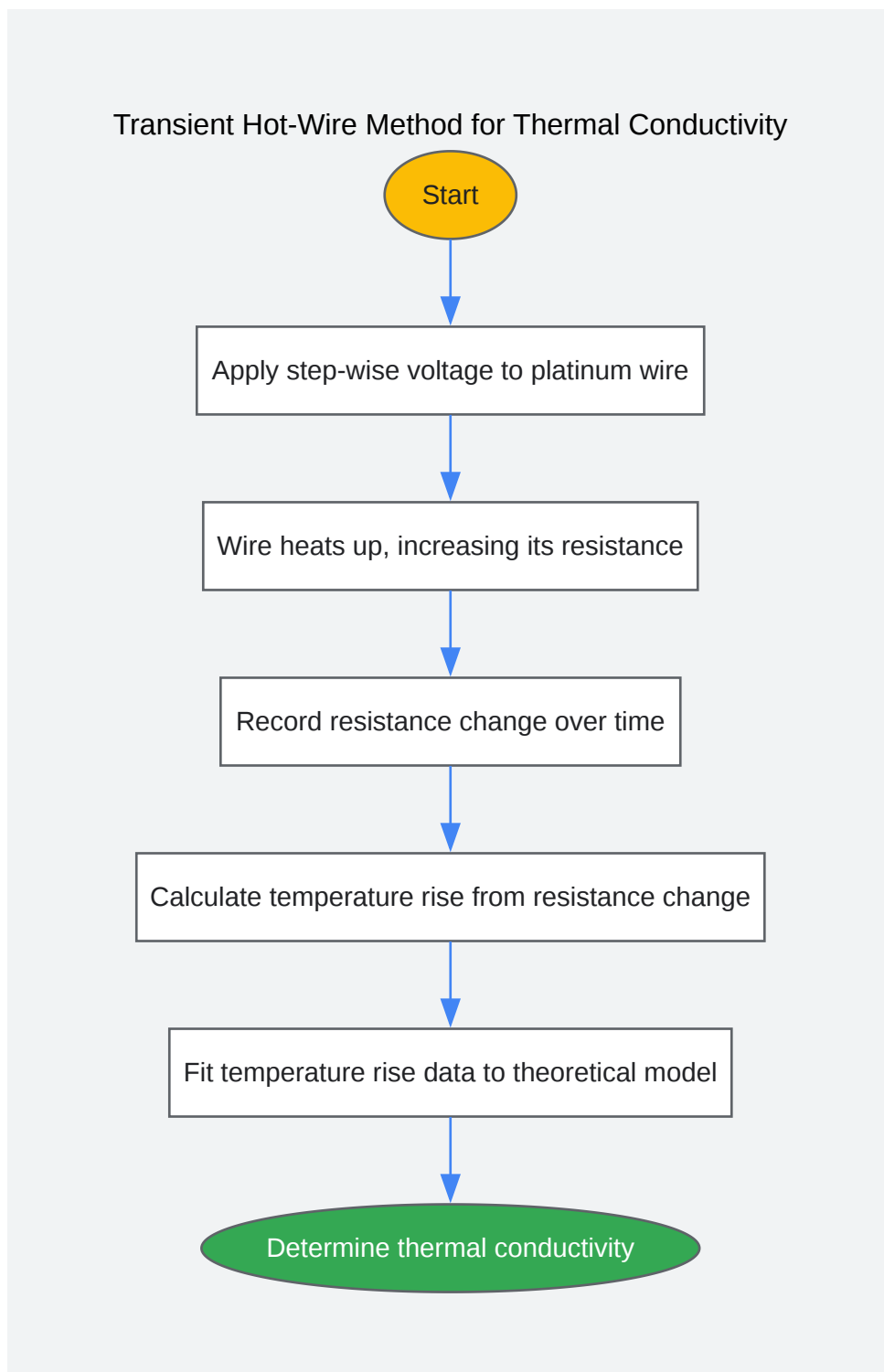
The thermal conductivity of n-**propylcyclohexane** has been experimentally determined over a wide range of temperatures and pressures.

Temperature (K)	Pressure (MPa)	Thermal Conductivity ( $\text{W}\cdot\text{m}^{-1}\cdot\text{K}^{-1}$ )	Source
300	0.1	0.123	[6]
400	20	0.104	[6]
500	40	0.091	[6]
600	60	0.082	[6]

## Experimental Protocol: Thermal Conductivity Measurement

The transient hot-wire method is a common and accurate technique for measuring the thermal conductivity of liquids.[6]

- **Apparatus:** A thin platinum wire is submerged in the liquid sample within a pressure-controlled cell. The wire serves as both a heating element and a resistance thermometer.
- **Procedure:** A step-wise voltage is applied to the platinum wire, causing it to heat up. The change in the wire's resistance over time is measured with high precision.
- **Principle:** The rate at which the wire's temperature increases is related to the thermal conductivity of the surrounding liquid. A liquid with higher thermal conductivity will dissipate the heat more effectively, resulting in a slower temperature rise of the wire.
- **Data Analysis:** The thermal conductivity is determined by analyzing the transient temperature rise of the wire, typically by fitting the experimental data to a theoretical model that accounts for heat conduction into the fluid.



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Caption: Transient hot-wire experimental workflow.

## Heat Capacity

The heat capacity is a measure of the amount of heat energy required to raise the temperature of a substance by a certain amount.

Property	Temperature (K)	Value (J·mol <sup>-1</sup> ·K <sup>-1</sup> )	Source
Liquid Heat Capacity (Cp)	298.15	242.04	[7]

## Experimental Protocol: Calorimetric Determination of Heat Capacity

The heat capacity of liquids is typically measured using a calorimeter. Adiabatic calorimetry is a precise method for this determination.

- **Apparatus:** An adiabatic calorimeter is designed to minimize heat exchange with the surroundings. It consists of a sample cell containing the liquid, a heater, and a temperature sensor, all enclosed in a vacuum-insulated jacket.
- **Procedure:** A known quantity of electrical energy is supplied to the heater immersed in the liquid, and the resulting temperature increase is measured precisely.
- **Principle:** By measuring the energy input (Q) and the temperature change (ΔT) for a known mass of the substance (m), the specific heat capacity (c) can be calculated using the formula  $Q = mc\Delta T$ .
- **Corrections:** Corrections must be made for the heat capacity of the sample container and any small heat leaks to or from the surroundings.

## Vapor Pressure

The vapor pressure of **n-propylcyclohexane** is a function of temperature and can be calculated using the Antoine equation:

$$\log_{10}(P) = A - (B / (T + C))$$

where P is the vapor pressure in bar and T is the temperature in Kelvin.

A	B	C	Temperature Range (K)	Source
4.09139	1445.653	-66.189	350 - 440	[1]

A specific experimental value has also been reported: 8.7 mmHg at 37.7 °C.[1][2][5]

## Experimental Protocol: Vapor Pressure Measurement

The static method is a direct and widely used technique for measuring vapor pressure.

- Apparatus: A sample of the pure, degassed liquid is placed in a thermostated vessel connected to a pressure measuring device (e.g., a manometer or a pressure transducer).
- Procedure: The sample is heated to a specific, constant temperature. The system is allowed to reach equilibrium, at which point the pressure measured is the vapor pressure of the substance at that temperature.
- Data Collection: Measurements are repeated at various temperatures to establish the vapor pressure curve.

## Thermodynamic Properties of Formation and Combustion

Property	Value (kJ·mol <sup>-1</sup> )	Source
Standard Enthalpy of Formation (liquid)	-237.5 ± 1.1	[7]
Standard Enthalpy of Combustion (liquid)	-5876.60 ± 0.92	[7]

## Experimental Protocol: Combustion Calorimetry

The enthalpy of combustion is determined using a bomb calorimeter.

- Apparatus: A known mass of the **n-propylcyclohexane** sample is placed in a crucible inside a high-pressure stainless steel vessel (the "bomb"). The bomb is filled with pure oxygen

under high pressure.

- Procedure: The bomb is placed in a known quantity of water in an insulated container. The sample is ignited electrically, and the complete combustion reaction occurs.
- Measurement: The temperature rise of the water and the calorimeter is measured precisely.
- Calculation: The heat of combustion is calculated from the temperature rise and the previously determined heat capacity of the calorimeter. The standard enthalpy of formation can then be derived from the enthalpy of combustion using Hess's law.

## Phase Change Properties

Property	Value	Source
Normal Boiling Point	$429 \pm 3$ K	[7]
Fusion (Melting) Point	178.25 K	[3]
Enthalpy of Vaporization (at boiling point)	$45 \pm 1$ kJ·mol <sup>-1</sup>	[3]
Enthalpy of Fusion	13.07 kJ·mol <sup>-1</sup> (3.1243 kcal/mol)	[3]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)